

Application Notes and Protocols for In Vivo Administration of ML345

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Compound of Interest

Compound Name: ML345
CAS No.: 1632125-79-1
Cat. No.: B15615858

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Introduction

ML345 is a versatile small molecule inhibitor with a dual mechanism of action, making it a valuable tool for in vivo research in multiple therapeutic areas. It has been identified as a potent and selective inhibitor of both the Insulin-Degrading Enzyme (IDE) and the NLRP3 (NOD-like receptor protein 3) inflammasome.[1][2][3] As an IDE inhibitor, **ML345** holds potential for the study and development of therapeutics for type 2 diabetes by preventing the degradation of insulin and thereby enhancing insulin signaling.[1] Concurrently, its ability to inhibit the NLRP3 inflammasome makes it a promising candidate for investigating and treating a wide range of inflammatory diseases, as it can mitigate the release of pro-inflammatory cytokines IL-1 β and IL-18.[2][3]

This document provides detailed application notes and protocols for the in vivo administration of **ML345**, with a focus on its application as an NLRP3 inflammasome inhibitor in a murine model of systemic inflammation.

Data Presentation

Table 1: Summary of In Vivo Efficacy of **ML345** in a Lipopolysaccharide (LPS)-Induced Systemic Inflammation Mouse Model

Administration Route	Dosage	Frequency	Vehicle	Model	Key Outcomes	Reference
Intraperitoneal (i.p.)	10 mg/kg	Daily	Not Specified	C57BL/6 mice with LPS-induced systemic inflammation and miscarriage	Significantly reduced serum and decidual IL-1 β , IL-6, and TNF- α levels; protected against inflammation and miscarriage.	[4]

Note: The specific vehicle for in vivo administration was not detailed in the referenced study. A common vehicle for intraperitoneal injection of small molecules with limited aqueous solubility is a formulation of DMSO, PEG300, and Tween 80 in saline. Researchers should perform their own vehicle safety assessments.

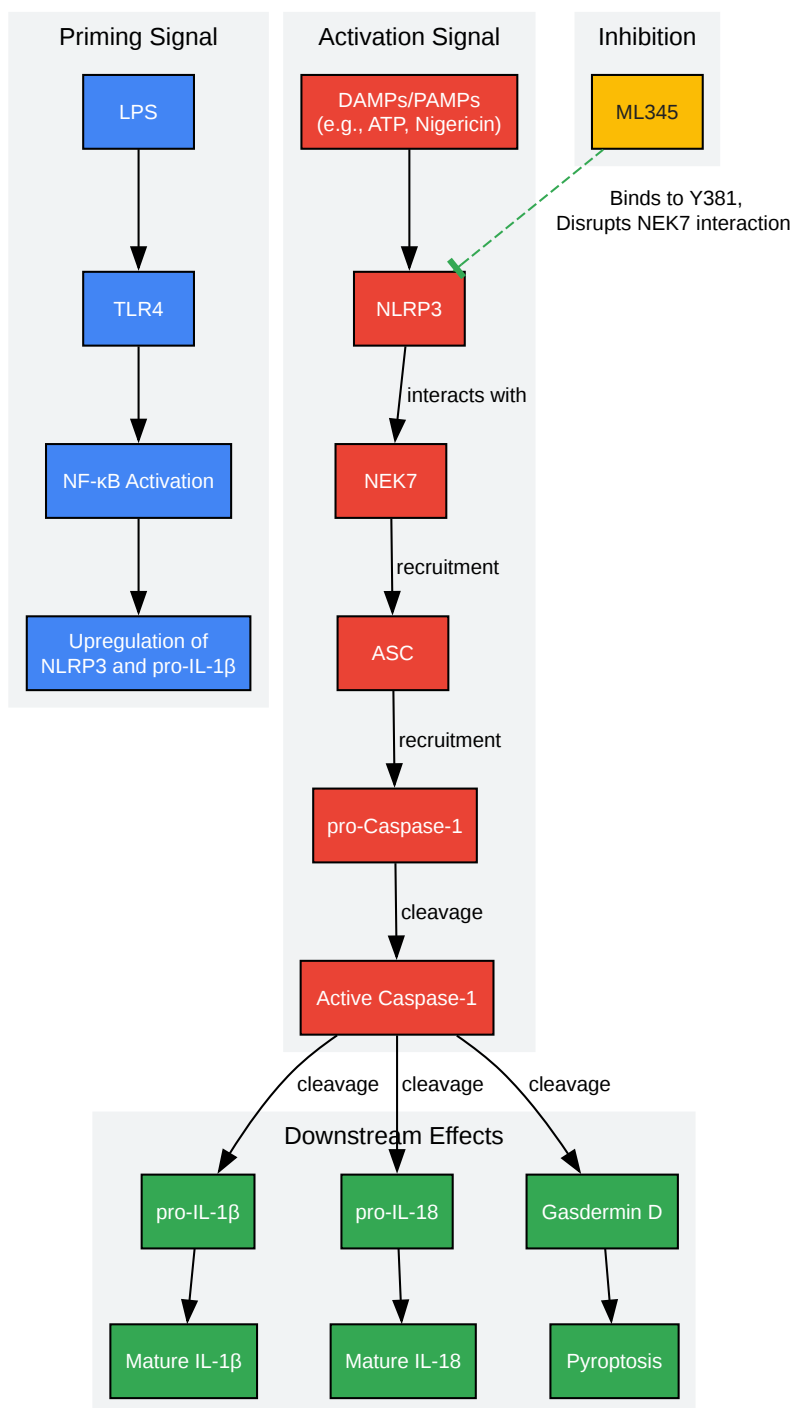
Signaling Pathways

NLRP3 Inflammasome Activation and Inhibition by **ML345**

The activation of the NLRP3 inflammasome is a two-step process. The priming signal, typically from a pathogen-associated molecular pattern (PAMP) like LPS, leads to the upregulation of NLRP3 and pro-IL-1 β expression via the NF- κ B pathway. The activation signal, triggered by various stimuli such as ATP or nigericin, leads to the assembly of the NLRP3 inflammasome complex, activation of caspase-1, and subsequent maturation and secretion of IL-1 β and IL-18.

ML345 has been shown to directly bind to NLRP3, preventing its interaction with NEK7, a crucial step for inflammasome assembly.[3]

NLRP3 Inflammasome Activation Pathway and ML345 Inhibition

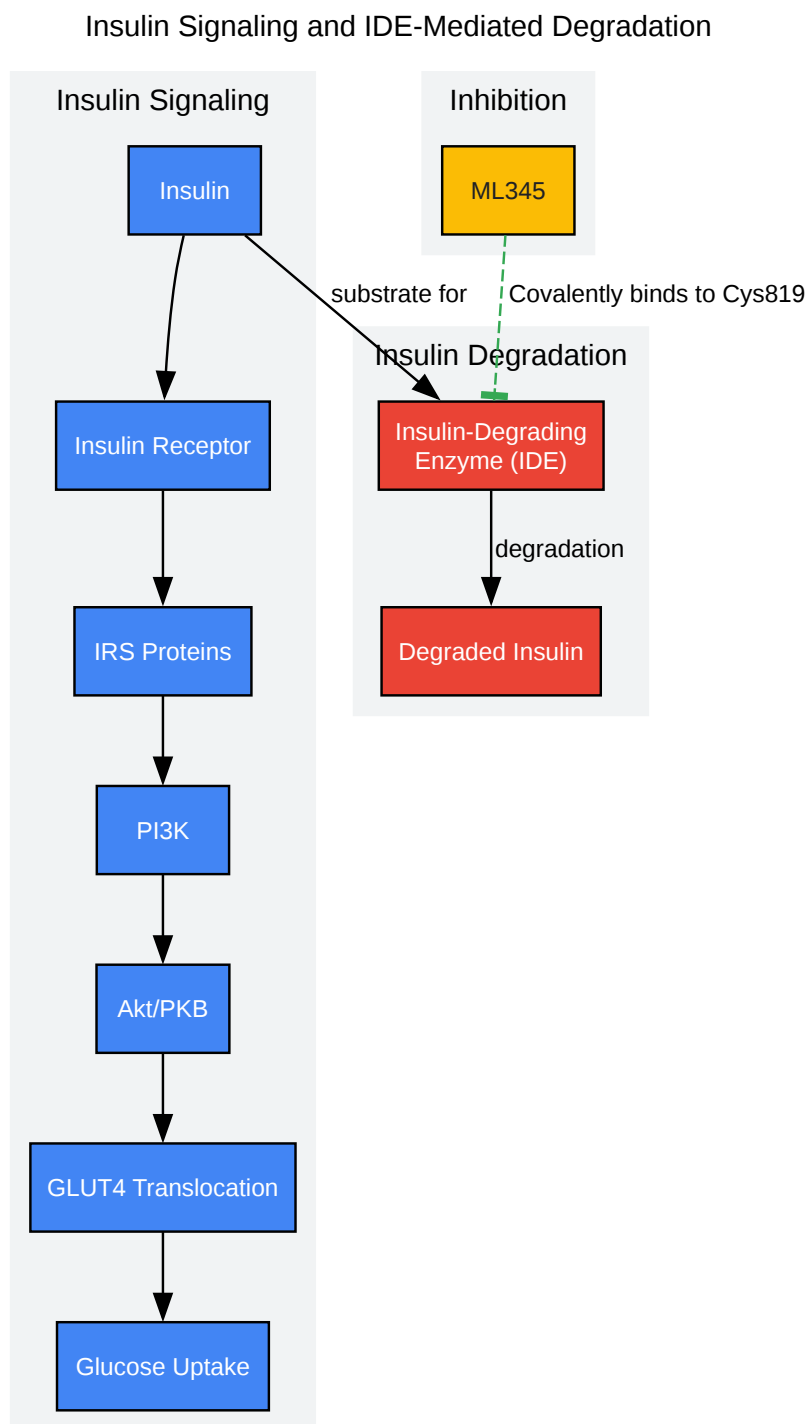


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Caption: NLRP3 inflammasome signaling and **ML345** inhibition.

Insulin Signaling and the Role of Insulin-Degrading Enzyme (IDE)

Insulin signaling is critical for glucose homeostasis. Insulin binds to its receptor, initiating a cascade that leads to the translocation of GLUT4 transporters to the cell membrane, facilitating glucose uptake. IDE is a key enzyme responsible for the degradation of insulin, thus terminating its signal. Inhibition of IDE by **ML345** can prolong insulin's half-life and enhance its signaling effects.



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Caption: Insulin signaling pathway and IDE inhibition by **ML345**.

Experimental Protocols

Protocol 1: In Vivo Evaluation of **ML345** in a Murine Model of LPS-Induced Systemic Inflammation

This protocol is based on the reported in vivo use of **ML345** and established methodologies for NLRP3 inhibitor evaluation.

1. Animal Model and Acclimation:

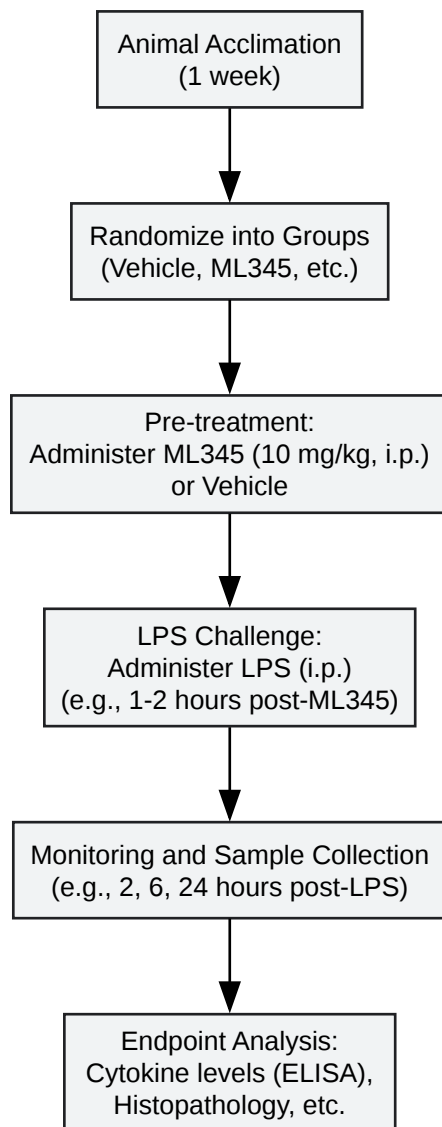
- Use 8-12 week old C57BL/6 mice.
- Acclimate animals for at least one week prior to the experiment.
- All animal procedures must be approved by the Institutional Animal Care and Use Committee (IACUC).

2. Preparation of Reagents:

- **ML345** Dosing Solution (1 mg/mL for a 10 mg/kg dose in a 25g mouse):
- Dissolve **ML345** in a suitable vehicle. A commonly used vehicle for intraperitoneal injection of hydrophobic compounds is 5% DMSO, 40% PEG300, 5% Tween 80 in sterile saline.
- Note: The optimal vehicle should be determined by the researcher and tested for any intrinsic effects.
- Prepare the solution fresh on the day of the experiment.
- Lipopolysaccharide (LPS) Solution:
- Prepare a stock solution of LPS (from *E. coli* O111:B4) in sterile, pyrogen-free saline. The final dose will depend on the desired severity of the inflammatory response (e.g., 5-20 mg/kg).

3. Experimental Workflow:

Experimental Workflow for In Vivo ML345 Efficacy Testing



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Caption: Workflow for **ML345** in vivo efficacy testing.

4. Administration Procedure:

- Administer **ML345** (10 mg/kg) or vehicle control via intraperitoneal (i.p.) injection.

- After a pre-treatment period (e.g., 1-2 hours), inject the mice intraperitoneally with the desired dose of LPS.

5. Sample Collection and Processing:

- At predetermined time points (e.g., 2, 6, 24 hours) post-LPS challenge, collect blood via cardiac puncture into EDTA-coated tubes.
- Centrifuge the blood at 2000 x g for 15 minutes at 4°C to separate the plasma.
- Store plasma at -80°C until analysis.
- Tissues (e.g., liver, spleen, decidua in miscarriage models) can be collected for histopathological analysis or homogenization to measure tissue cytokine levels.

6. Endpoint Analysis:

- Measure the concentrations of pro-inflammatory cytokines (e.g., IL-1 β , IL-6, TNF- α) in the plasma using commercially available ELISA kits.
- Perform histological examination of tissues to assess inflammation and tissue damage.

Disclaimer: The provided protocols are intended as a guideline. Researchers should optimize these protocols based on their specific experimental needs and the properties of their reagents. It is essential to conduct pilot studies to determine the optimal dosage, timing, and vehicle for **ML345** in the specific animal model being used.

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